

4-Amino-1-methyl-1H-pyrazole-3-carbonitrile molecular structure and weight

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Compound of Interest

Compound Name: 4-Amino-1-methyl-1H-pyrazole-3-carbonitrile

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An In-depth Technical Guide to 4-Amino-1-methyl-1H-pyrazole-3-carbonitrile

For researchers, scientists, and professionals in drug development, a comprehensive understanding of novel chemical entities is paramount. This document provides a detailed overview of **4-Amino-1-methyl-1H-pyrazole-3-carbonitrile**, a heterocyclic compound with significant potential in medicinal chemistry and agrochemical research.

Molecular Structure and Properties

4-Amino-1-methyl-1H-pyrazole-3-carbonitrile is a substituted pyrazole derivative. The core of the molecule is a five-membered pyrazole ring, featuring a methyl group at the N1 position, an amino group at the C4 position, and a nitrile group at the C3 position.

Chemical Identifiers and Molecular Weight

The structural and physical properties of **4-Amino-1-methyl-1H-pyrazole-3-carbonitrile** are summarized in the table below. These identifiers are crucial for unambiguous identification in databases and publications.

Property	Value	Source
Molecular Formula	C ₅ H ₆ N ₄	PubChem[1]
Molecular Weight	122.13 g/mol	PubChem[1]
IUPAC Name	4-amino-1-methylpyrazole-3-carbonitrile	PubChem[1]
Canonical SMILES	CN1C=C(C(=N1)C#N)N	PubChem[1]
InChI	InChI=1S/C5H6N4/c1-9-3-4(7)5(2-6)8-9/h3H,7H2,1H3	PubChem[1]
InChIKey	MHUKCJYFICPCGZ-UHFFFAOYSA-N	PubChem[1]
CAS Number	1201935-84-3	PubChem[1], United States Biological[2]

Potential Applications

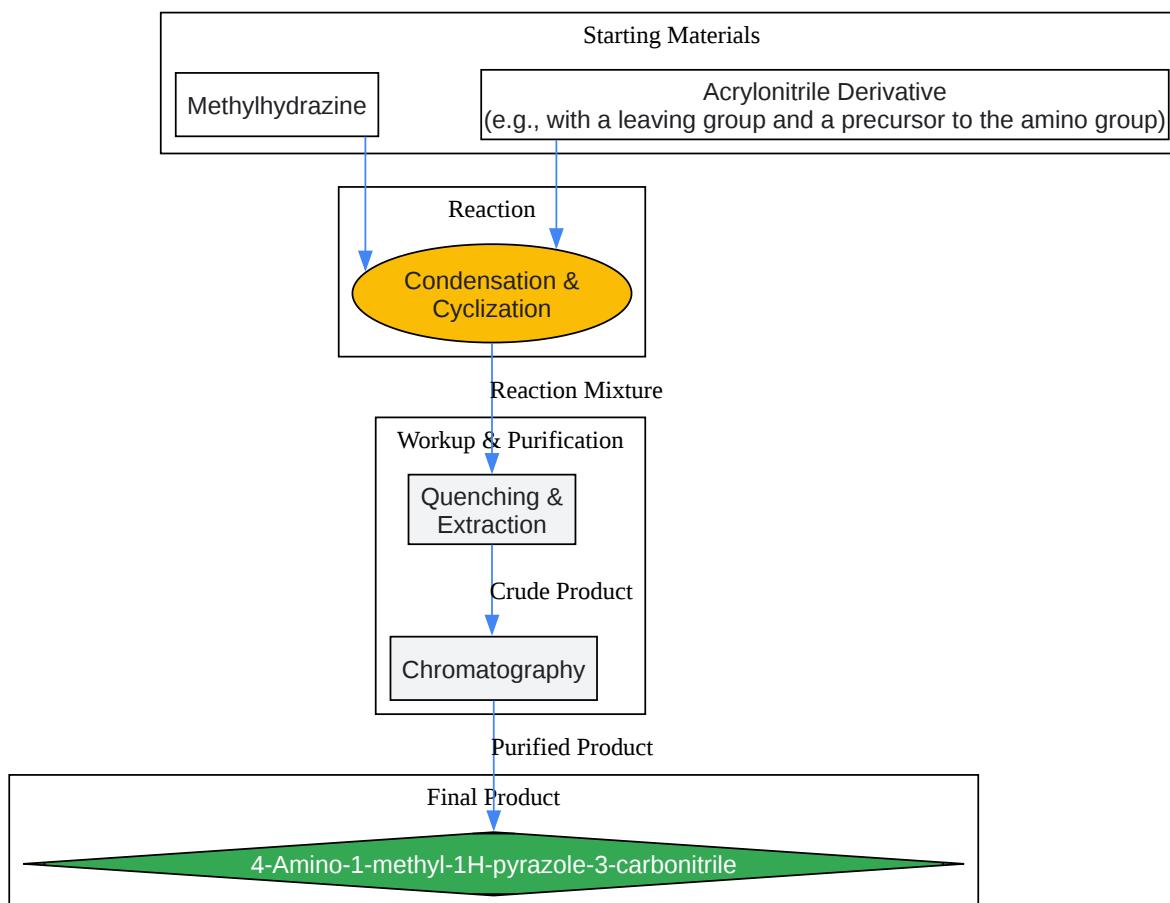
Substituted pyrazoles are a well-established class of compounds in the pharmaceutical and agrochemical industries. The specific functional groups on **4-Amino-1-methyl-1H-pyrazole-3-carbonitrile**, namely the amino and nitrile groups, provide versatile handles for further chemical modifications, making it an attractive building block for the synthesis of more complex molecules. Research into similar pyrazole-containing compounds suggests potential applications as enzyme inhibitors and modulators of various biological pathways.[3]

Experimental Protocols: A Generalized Synthesis Approach

While specific experimental protocols for the synthesis of **4-Amino-1-methyl-1H-pyrazole-3-carbonitrile** are not readily available in the public domain, a general approach can be inferred from the synthesis of analogous 3-amino-1H-pyrazole-4-carbonitriles. These syntheses often involve multi-step sequences or one-pot multicomponent reactions.[3][4]

A plausible synthetic route could involve the condensation of a suitable hydrazine with a functionalized acrylonitrile derivative. The following is a generalized conceptual workflow for the

synthesis of such pyrazole derivatives.



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A conceptual workflow for the synthesis of **4-Amino-1-methyl-1H-pyrazole-3-carbonitrile**.

Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, this compound is classified as harmful if swallowed, in contact with skin, or inhaled. It is also reported to cause skin and serious eye irritation.[\[1\]](#) Appropriate personal protective equipment (PPE), including gloves, lab coat, and eye protection, should be worn when handling this chemical. It should be stored in a dark, inert atmosphere, and for long-term storage, in a freezer at -20°C.[\[5\]](#)

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